

# What are the physical and chemical properties of orthotelluric acid?

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Compound Name: Orthotelluric acid

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An In-depth Technical Guide to the Physical and Chemical Properties of **Orthotelluric Acid**

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **orthotelluric acid**,  $\text{Te}(\text{OH})_6$ . The information is curated for professionals in research and development, with a focus on data presentation, experimental methodologies, and visual representations of key processes.

## Introduction

**Orthotelluric acid**, also known as telluric acid or tellurium(VI) hydroxide, is a weak, dibasic acid with the chemical formula  $\text{H}_6\text{TeO}_6$  or  $\text{Te}(\text{OH})_6$ .<sup>[1]</sup> It exists as a white crystalline solid composed of octahedral  $\text{Te}(\text{OH})_6$  molecules, which persist in aqueous solutions.<sup>[1]</sup> The central tellurium atom is in the +6 oxidation state, bonded to six hydroxyl groups.<sup>[1]</sup> In the solid state, it can be found in two primary forms: monoclinic and rhombohedral (or cubic).<sup>[1][2][3]</sup> This compound serves as a source of tellurium in various applications, including the synthesis of oxidation catalysts.<sup>[1]</sup>

## Physical Properties

The fundamental physical characteristics of **orthotelluric acid** are summarized below. These properties are crucial for its handling, storage, and application in experimental settings.

**Table 1: General and Structural Properties of Orthotelluric Acid**

Property	Value	Reference
Chemical Formula	H <sub>6</sub> TeO <sub>6</sub> or Te(OH) <sub>6</sub>	[1][2][4]
IUPAC Name	Hexahydroxidotellurium	[1]
Other Names	Orthotelluric acid, Telluric(VI) acid, Tellurium hexahydroxide	[1][5][6]
CAS Number	7803-68-1	[4]
Molar Mass	229.64 g/mol	[1]
Appearance	White monoclinic crystals; White, heavy crystals	[1][2][7]
Molecular Shape	Octahedral	[1]
Crystal Structure	Monoclinic and Rhombohedral (Cubic) forms exist	[1][2][3]

**Table 2: Physicochemical Data for Orthotelluric Acid**

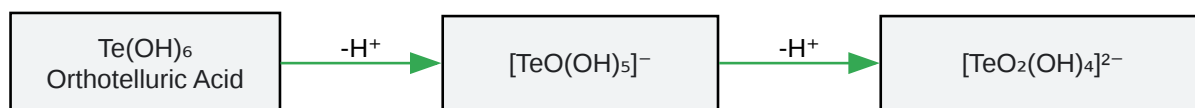
Property	Value	Conditions / Notes	Reference
Density	3.07 g/cm <sup>3</sup> (monoclinic) 3.17 g/cm <sup>3</sup> (cubic)	[1][2]	
Melting Point	136 °C (277 °F; 409 K)	[1][2][8]	
Boiling Point	Decomposes upon heating	[9]	
Solubility in Water	16.2 g/100g H <sub>2</sub> O 41.6 g/100g H <sub>2</sub> O 50.1 g/100 mL 155 g/100g H <sub>2</sub> O	at 0 °C at 20 °C at 30 °C at 100 °C	[1][2][10]
Solubility (Other)	Soluble in alkalies and dilute nitric acid	[2][7]	
Acidity (pKa)	pKa <sub>1</sub> = 7.5 - 7.7 pKa <sub>2</sub> = 11 pKa <sub>3</sub> = 14	at 25 °C	[1][2]
Maximum UV Absorbance (λ <sub>max</sub> )	275 nm	In H <sub>2</sub> O	[2][11][12]

## Chemical Properties and Reactivity

**Orthotelluric acid** exhibits distinct chemical behaviors, primarily as a weak acid and a slow-acting oxidizing agent.

### Acid-Base Chemistry

**Orthotelluric acid** is a weak dibasic acid that reacts with strong bases to form tellurate salts.[1] The deprotonation occurs in steps, forming anions such as the orthotellurate(1-) ion, [TeO(OH)<sub>5</sub>]<sup>-</sup>, and the orthotellurate(2-) ion, [TeO<sub>2</sub>(OH)<sub>4</sub>]<sup>2-</sup>. [1][13]



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Caption: Stepwise deprotonation of **orthotelluric acid**.

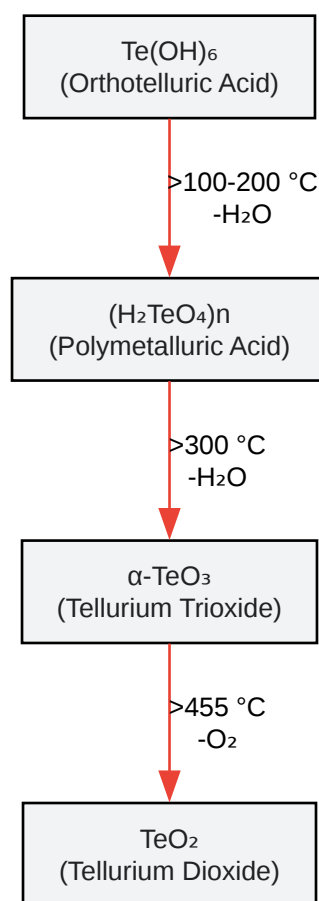
## Oxidizing Properties

While a potent oxidizing agent based on its standard electrode potential, **orthotelluric acid** is kinetically slow in its reactions.<sup>[1][14]</sup> The standard potential for the reaction  $\text{TeO}_4^{2-} + 2\text{H}_2\text{O} + 2\text{e}^- \rightleftharpoons \text{TeO}_3^{2-} + 4\text{OH}^-$  is +0.02 V.

## Thermal Decomposition

**Orthotelluric acid** is stable in air up to 100 °C.<sup>[1][14]</sup> Above this temperature, it undergoes a stepwise dehydration process.

- >100 °C: Dehydrates to form polymetatelluric acid, a white hygroscopic powder with an approximate composition of  $(\text{H}_2\text{TeO}_4)_{10}$ , and allotelluric acid, a syrup of unknown structure.<sup>[1][14]</sup>
- >300 °C: Strong heating produces the alpha crystalline form of tellurium trioxide ( $\alpha\text{-TeO}_3$ ).<sup>[1][11][14]</sup>
- ~570 °C (843 K): Further heating leads to the formation of tellurium dioxide ( $\text{TeO}_2$ ).<sup>[9][15]</sup>



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Caption: Thermal decomposition pathway of **orthotelluric acid**.

## Esterification

Reaction with diazomethane results in the formation of the hexamethyl ester,  $\text{Te}(\text{OCH}_3)_6$ .<sup>[1][14]</sup>

## Experimental Protocols

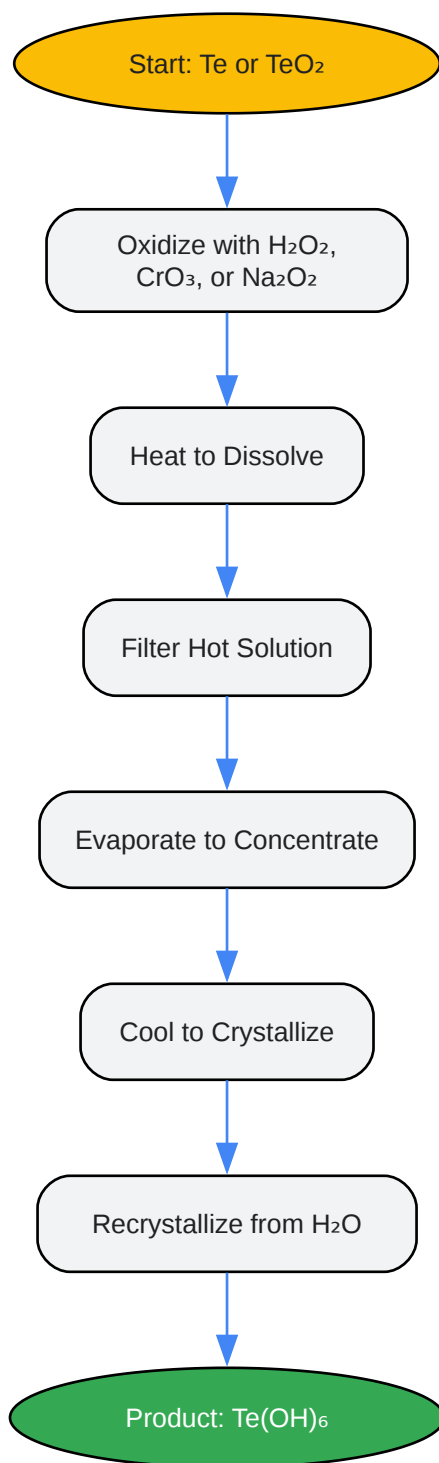
### Synthesis of Orthotelluric Acid

**Orthotelluric acid** is typically prepared by the oxidation of elemental tellurium or tellurium dioxide ( $\text{TeO}_2$ ) with a strong oxidizing agent.<sup>[1][14]</sup>

Protocol: Oxidation with Hydrogen Peroxide

- Reactants: Tellurium dioxide ( $\text{TeO}_2$ ), 30% hydrogen peroxide ( $\text{H}_2\text{O}_2$ ), and water.

- Procedure: a. Suspend tellurium dioxide in water. b. Add an excess of 30% hydrogen peroxide to the suspension. c. Heat the mixture to boiling to facilitate the reaction:  $\text{TeO}_2 + \text{H}_2\text{O}_2 + 2\text{H}_2\text{O} \rightarrow \text{H}_6\text{TeO}_6$ .<sup>[12]</sup> d. Continue heating until the  $\text{TeO}_2$  has completely dissolved. e. Filter the hot solution to remove any impurities. f. Concentrate the filtrate by evaporation until crystallization begins. g. Cool the solution to allow for the crystallization of **orthotelluric acid**. For the tetrahydrate form ( $\text{Te}(\text{OH})_6 \cdot 4\text{H}_2\text{O}$ ), crystallization should be performed below 10 °C.<sup>[1][14]</sup>
- Purification: The resulting crystals can be purified by recrystallization from hot water.<sup>[12]</sup>



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Caption: General experimental workflow for **orthotelluric acid** synthesis.

## Analytical Methods

- Thermal Analysis: Differential Thermal Analysis (DTA) and Thermogravimetric Analysis (TGA) are used to study the thermal stability and decomposition pathway of  $\text{H}_6\text{TeO}_6$ .[\[15\]](#) These methods measure changes in heat flow and mass as a function of temperature.
- NMR Spectroscopy:  $^{125}\text{Te}$  NMR spectroscopy is a powerful tool for studying the speciation of tellurate ions in aqueous solutions.[\[16\]](#) It can be used to identify monomeric, dimeric, and trimeric tellurate species that form depending on the pH of the solution.[\[16\]](#)
- X-ray Diffraction (XRD): Single-crystal XRD is used to determine the precise molecular and crystal structure of **orthotelluric acid** and its salts.[\[6\]](#)

## Safety and Handling

**Orthotelluric acid** is considered harmful and requires careful handling.

- Hazards: Toxic by inhalation and ingestion.[\[2\]](#)[\[14\]](#) May cause irritation to the skin, eyes, and respiratory tract.[\[5\]](#)[\[17\]](#)
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[\[2\]](#)[\[18\]](#) Work in a well-ventilated area or under a fume hood.[\[18\]](#)[\[19\]](#)
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[\[19\]](#)[\[20\]](#)
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.[\[18\]](#)[\[20\]](#)

## Applications

The primary use of **orthotelluric acid** is as a precursor for the synthesis of other tellurium compounds and materials.[\[17\]](#) It is a key reagent in the production of:

- Oxidation Catalysts: Used as a tellurium source for various catalysts.[\[1\]](#)
- Thermoelectric Materials: Applied in the development of materials for thermoelectric power generation.[\[10\]](#)
- Specialty Chemicals: Serves as a starting material for tellurate salts and organotellurium compounds.



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